

Application Note: Experimental Setup for 1-Methylazepan-4-one Hydrochloride Reactions

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Compound of Interest

Compound Name: 5-Methylazepan-4-ol hydrochloride

Cat. No.: B8025379

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Executive Summary & Strategic Value

1-Methylazepan-4-one hydrochloride (CAS: 19869-42-2) is a critical seven-membered heterocyclic building block.^[1] It serves as a homologue to tropinone and is a privileged scaffold in the synthesis of CNS-active agents (e.g., antihistamines, serotonin antagonists) and kinase inhibitors (e.g., Balanol analogues).

While the hydrochloride salt offers superior shelf-stability compared to the volatile and oxidation-prone free base, it presents a "solubility-reactivity paradox" in synthesis.^[1] The salt is insoluble in the ether/THF conditions required for organometallics and acidic enough to quench nucleophiles.

This guide provides field-proven protocols to navigate these challenges, focusing on Reductive Amination (library synthesis) and Grignard Addition (core diversification), ensuring high reproducibility and yield.

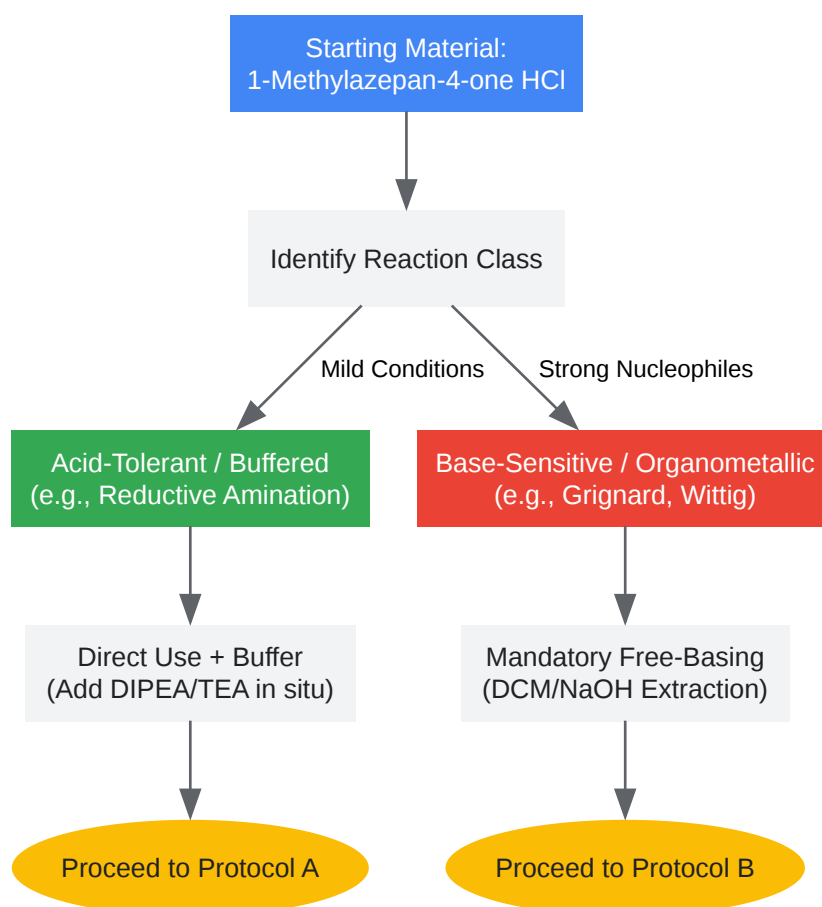
Chemical Profile & Handling

Physical Properties

Property	Data	Notes
IUPAC Name	1-Methylazepan-4-one hydrochloride	
CAS Number	19869-42-2	
Formula	C ₇ H ₁₃ NO[1][2] · HCl	
MW	163.65 g/mol	
Appearance	White to off-white crystalline solid	Free base MW: 127.19 Hygroscopic
Solubility	Water, Methanol, DMSO	Insoluble in Et ₂ O, Hexanes
Acidity	pH ~4-5 (10% aq.[1] solution)	Protonated tertiary amine (pK _a ~10)

The "Salt Decision" Matrix

The critical first step in any workflow involving this reagent is determining whether to use the salt directly or isolate the free base.



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Figure 1: Decision matrix for handling 1-Methylazepan-4-one HCl based on downstream chemistry.

Protocol A: Reductive Amination (Direct Method)

Application: Synthesis of secondary/tertiary amines for SAR libraries. Rationale: The in situ neutralization method avoids the instability of the free base oil. We utilize Sodium Triacetoxyborohydride (STAB) for its selectivity toward imines over ketones.[1]

Reagents

- 1-Methylazepan-4-one HCl (1.0 equiv)[1]
- Amine partner (1.1 equiv)[1]
- Sodium Triacetoxyborohydride (STAB) (1.5 equiv)[1]

- DIPEA (N,N-Diisopropylethylamine) (1.0 equiv)[1]
- Acetic Acid (AcOH) (1.0 equiv, catalytic promoter)[3]
- Solvent: 1,2-Dichloroethane (DCE) or DCM (Anhydrous)[1]

Step-by-Step Methodology

- Salt Neutralization (In Situ):
 - To a reaction vial, add 1-Methylazepan-4-one HCl (1.0 equiv) and DCE (0.2 M concentration).
 - Add DIPEA (1.0 equiv) and stir for 10 minutes. Observation: The suspension may not fully clear, but the free base is being liberated into solution.
- Imine Formation:
 - Add the amine partner (1.1 equiv) and Acetic Acid (1.0 equiv).
 - Stir at Room Temperature (RT) for 1–2 hours.
 - Self-Validating Checkpoint: Pull a 50 μ L aliquot. Run LCMS. Look for the imine mass $[M+H]^+ = (MW_ketone + MW_amine - 18)$. [1] If only ketone is present, heat to 40°C or add 4Å molecular sieves.
- Reduction:
 - Cool the mixture to 0°C (ice bath).
 - Add STAB (1.5 equiv) portion-wise to control mild exotherm. [1]
 - Allow to warm to RT and stir overnight (12–16 h).
- Quench & Workup:
 - Quench with saturated aq. [1] $NaHCO_3$ (gas evolution will occur). [1]
 - Extract with DCM (3x). [1]

- Dry organics over Na_2SO_4 and concentrate.[4]

Troubleshooting:

- Low Conversion: If the amine partner is sterically hindered, switch from STAB to NaCNBH_3 (stronger, toxic) in MeOH, but ensure pH is adjusted to ~6.
- Polyamination: Use a larger excess of the amine partner if the product is a secondary amine to prevent tertiary amine formation.

Protocol B: Grignard Addition (Via Free Base)

Application: Introduction of aryl/alkyl groups to form tertiary alcohols (common in receptor modulators).[1] Rationale: The HCl salt will instantly protonate and destroy 1 equivalent of Grignard reagent. The free base must be isolated immediately prior to use to prevent dimerization/oxidation.

Reagents

- 1-Methylazepan-4-one HCl[1][5][6]
- Grignard Reagent (R-MgBr , 1.5–2.0 equiv)[1]
- Solvents: DCM (for extraction), Anhydrous THF (for reaction)
- Base: 1N NaOH or sat.[1] Na_2CO_3

Step-by-Step Methodology

Phase 1: Isolation of Free Base (The "Fresh" Rule)

- Dissolve the HCl salt in a minimum amount of water.
- Basify to pH >10 using 1N NaOH. Observation: The solution will turn cloudy/oily.
- Extract immediately with DCM (3x).[1]
- Dry combined organics over MgSO_4 (avoid acidic silica).[1]
- Concentrate under reduced pressure at $<30^\circ\text{C}$.

- Critical Step: Azeotrope the resulting oil twice with anhydrous THF to remove trace water. Proceed immediately to Phase 2.

Phase 2: Nucleophilic Addition

- Setup: Dissolve the fresh free base oil in Anhydrous THF (0.5 M) under Nitrogen/Argon.
- Cooling: Cool the solution to -78°C (Acetone/Dry Ice). Causality: Low temperature prevents enolization of the ketone and side-reactions at the tertiary amine.
- Addition: Add Grignard reagent dropwise over 20 minutes.
- Equilibration: Stir at -78°C for 1 hour, then slowly warm to 0°C .
- Quench: Pour the reaction mixture into cold saturated NH_4Cl solution.
- Purification: Extract with EtOAc. The tertiary alcohol product is often more polar; purify via column chromatography (DCM/MeOH/ NH_3 gradient).

Analytical Quality Control

To ensure scientific integrity, verify the product using these specific markers:

Technique	Marker	Expectation (Success)	Expectation (Failure/Impurity)
^1H NMR	C4-H (Geminal to OH/Amine)	Reductive Amination: Multiplet at ~2.8–3.5 ppm.[1] Grignard: Disappearance of alpha-protons of ketone (~2.5 ppm).[1]	Sharp singlet at ~2.4 ppm (N-Me) indicates unreacted starting material.[1]
IR	C=O Stretch	Disappearance of strong band at ~1700–1710 cm^{-1} . [1]	Persistence of 1710 cm^{-1} band.[1]
LCMS	$[\text{M}+\text{H}]^+$	Mass shift corresponding to product.	Mass of 128 (Free base) or hydrolysis products.

Visualizing the Reductive Amination Workflow



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Figure 2: Workflow for the reductive amination of 1-Methylazepan-4-one HCl.

References

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(Foundational protocol for STAB reduction).

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